

Solubility of Silver Lactate in Water and Ethanol: A Technical Guide

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Compound of Interest

Compound Name: Silver lactate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **silver lactate** in two common solvents: water and ethanol. This document is intended for researchers, scientists, and professionals in the field of drug development who require detailed information on the physicochemical properties of this compound. The guide includes quantitative solubility data, detailed experimental protocols for solubility determination, and graphical representations of key concepts.

Introduction

Silver lactate ($\text{CH}_3\text{CH}(\text{OH})\text{COOAg}$) is a silver salt of lactic acid with known antimicrobial properties.^[1] Its efficacy and formulation in various applications, including pharmaceuticals and medical devices, are highly dependent on its solubility characteristics. Understanding the solubility of **silver lactate** in different solvents is crucial for controlling its bioavailability, optimizing drug delivery systems, and ensuring proper formulation. This guide focuses on its solubility in water, a key solvent for many biological and pharmaceutical systems, and ethanol, a common co-solvent and disinfectant.

Physicochemical Properties of Silver Lactate

Silver lactate is a white to gray crystalline solid.^[2] It is sensitive to light and should be stored in dark conditions to maintain its stability.^[2]

Table 1: General Physicochemical Properties of **Silver Lactate**

Property	Value	Reference
Molecular Formula	C ₃ H ₅ AgO ₃	[2][3]
Molecular Weight	196.94 g/mol	[2]
Appearance	White to gray powder or crystals	[2][3]
Melting Point	Decomposes	
Light Sensitivity	Light sensitive	[2][4]

Solubility Data

The solubility of **silver lactate** is a key parameter for its application. It is generally characterized as soluble in water and slightly soluble in ethanol.[3][4][5]

Solubility in Water

Silver lactate exhibits good solubility in water. Quantitative data from various sources indicates a solubility of approximately 6.7 to 7.7 g/100 mL at room temperature.

Table 2: Quantitative Solubility of **Silver Lactate** in Water

Temperature (°C)	Solubility (g/100 mL)	Method
20	7.7	Not Specified
Room Temperature	~6.7 (soluble in ~15 parts water)	Not Specified

Note: Comprehensive data on the temperature dependence of **silver lactate**'s aqueous solubility is limited in publicly available literature. The provided values are based on existing data points.

Solubility in Ethanol

The solubility of **silver lactate** in ethanol is consistently reported as "slight".^{[3][4][5]} Specific quantitative data on its solubility in ethanol at various temperatures is not readily available in the reviewed literature. For practical purposes, it should be considered sparingly soluble in this solvent.

Experimental Protocols for Solubility Determination

The following protocols describe standard methods for determining the solubility of a compound like **silver lactate**. The shake-flask method is a widely recognized and reliable technique for determining equilibrium solubility.^{[6][7][8]} Gravimetric analysis can then be used to quantify the amount of dissolved **silver lactate**.

Shake-Flask Method for Equilibrium Solubility Determination

This method is used to determine the saturation concentration of a solute in a solvent at a specific temperature.

Methodology:

- **Preparation:** Add an excess amount of **silver lactate** powder to a series of sealed, amber-colored flasks containing a known volume of the solvent (deionized water or absolute ethanol). The amber flasks are used to protect the light-sensitive compound.
- **Equilibration:** Place the flasks in a constant-temperature orbital shaker or water bath. Agitate the flasks at a constant speed (e.g., 150 rpm) for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.^[8] The temperature should be rigorously controlled.
- **Phase Separation:** After equilibration, cease agitation and allow the flasks to stand undisturbed at the set temperature for a sufficient time (e.g., 12-24 hours) to allow the undissolved solid to settle.
- **Sampling:** Carefully withdraw a clear aliquot of the supernatant using a pre-heated or pre-cooled syringe fitted with a fine filter (e.g., 0.22 μm) to avoid transferring any solid particles. The temperature of the sampling equipment should match the equilibration temperature.

- Analysis: Determine the concentration of **silver lactate** in the filtered supernatant using a suitable analytical method, such as gravimetric analysis as described below.

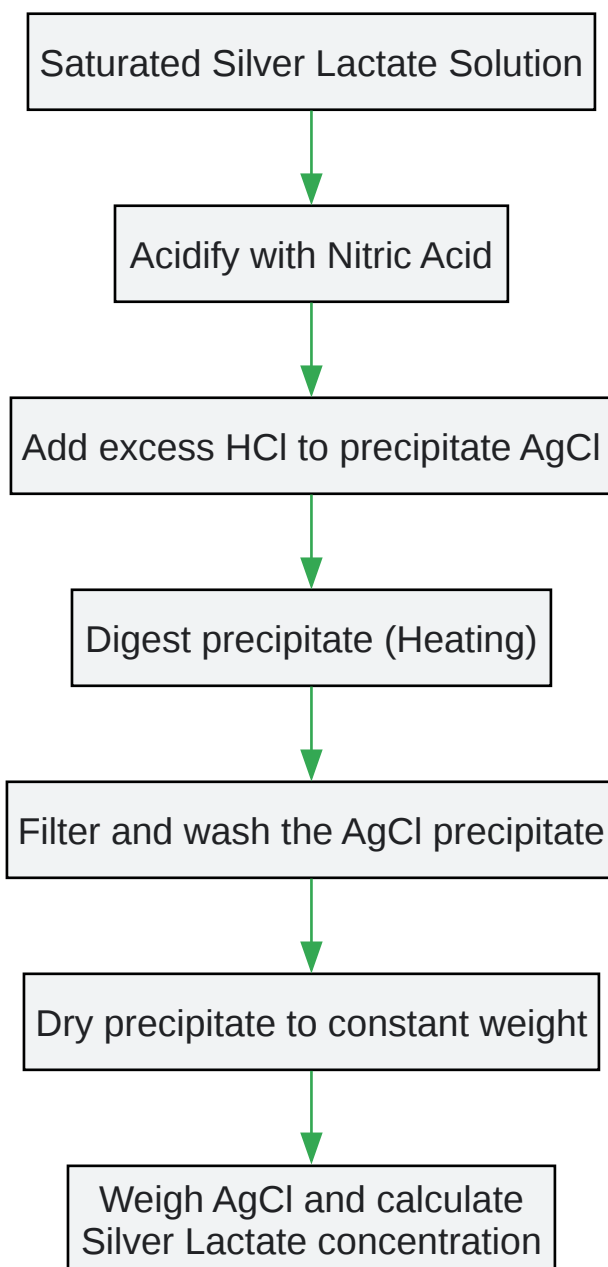
Caption: Workflow for the Shake-Flask Solubility Determination Method.

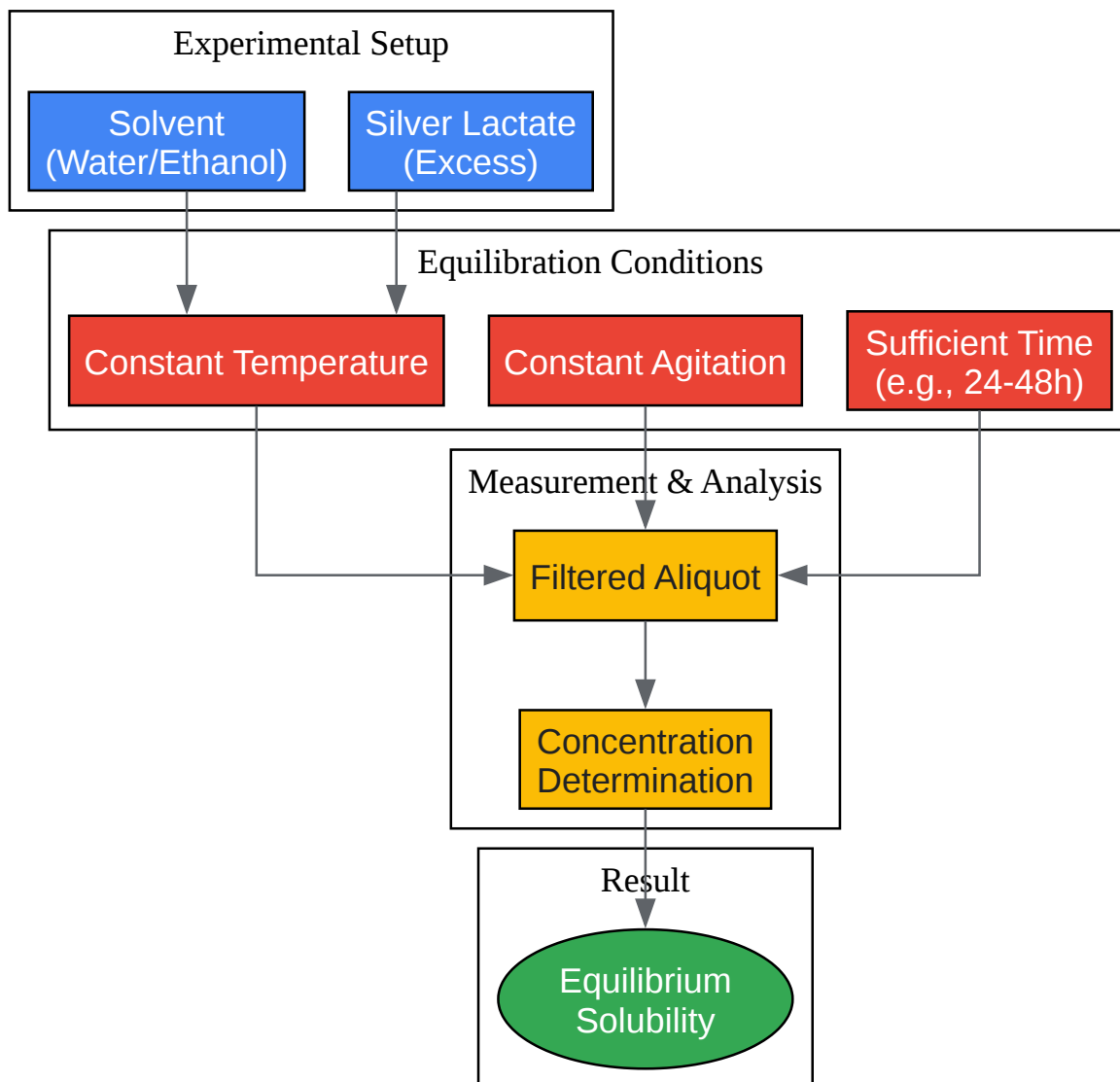
Gravimetric Analysis of Dissolved Silver Lactate

This method determines the mass of dissolved **silver lactate** by precipitating the silver ions as an insoluble salt (silver chloride) and weighing the precipitate.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Methodology:

- Sample Preparation: Accurately measure a known volume of the saturated **silver lactate** solution (obtained from the shake-flask method) into a beaker. Dilute with deionized water and acidify with a few drops of dilute nitric acid.
- Precipitation: While stirring, slowly add a slight excess of a dilute hydrochloric acid (HCl) solution. This will precipitate the silver ions as silver chloride (AgCl), a white, curdy precipitate.
- Digestion: Gently heat the solution to near boiling and keep it at this temperature for a short period to coagulate the precipitate, making it easier to filter.[\[9\]](#)[\[11\]](#) Allow the solution to cool in a dark place to minimize photodecomposition.
- Filtration: Filter the precipitate through a pre-weighed sintered glass crucible of fine porosity. Wash the precipitate with a dilute nitric acid solution to remove any co-precipitated impurities, followed by a final rinse with a small amount of deionized water.
- Drying and Weighing: Dry the crucible containing the precipitate in an oven at a suitable temperature (e.g., 110°C) until a constant weight is achieved.[\[9\]](#)
- Calculation: From the mass of the dried silver chloride precipitate, calculate the mass of silver, and subsequently the mass of **silver lactate** in the original aliquot of the saturated solution.





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